

Personal protective equipment for handling MRS4738

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Compound of Interest

Compound Name: MRS4738

Cat. No.: B12415804

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Essential Safety and Handling Guide for MRS4738

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **MRS4738**, a potent and high-affinity P2Y₁₄R antagonist used in research.^{[1][2][3][4]} Given that a specific Safety Data Sheet (SDS) is not publicly available, this guidance is based on best practices for handling potent, novel small-molecule compounds in a laboratory setting. All procedures should be conducted with the utmost caution, assuming the compound is hazardous.

Physicochemical and Storage Data

While comprehensive quantitative data for **MRS4738** is limited, the following information has been compiled from available literature.

Property	Data
Molecular Formula	C ₃₀ H ₂₄ F ₃ NO ₂
Molecular Weight	487.51 g/mol
Appearance	Solid (assumed)
Solubility	Soluble in DMSO.[5] The introduction of certain moieties can improve aqueous solubility.[5][6]
Storage (Powder)	Long-term storage at -20°C is recommended.
Storage (in DMSO)	Short-term storage at 4°C or -80°C is recommended. Prepare solutions on the day of use whenever possible.
Shipping	Typically shipped at room temperature.[3]
Chemical Class	4,7-disubstituted 2-naphthoic acid derivative; Naphthalene-based P2Y14R antagonist.[7][8][9]

Personal Protective Equipment (PPE)

A risk assessment should be performed before handling **MRS4738**. The following PPE is recommended as a minimum standard:

- **Body Protection:** A buttoned lab coat should be worn at all times. For procedures with a higher risk of splashes, consider a chemical-resistant apron or gown.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Double-gloving is recommended when handling the solid compound or concentrated solutions. Change gloves immediately if they become contaminated.
- **Eye Protection:** Safety glasses with side shields are required. In cases of splash hazards, chemical splash goggles or a face shield should be used.
- **Respiratory Protection:** When handling the powdered form of **MRS4738**, work within a certified chemical fume hood to avoid inhalation. If a fume hood is not available, a respirator

may be necessary, and consultation with your institution's environmental health and safety (EHS) office is required.

Operational Plan for Safe Handling

The following step-by-step guidance ensures a systematic and safe approach to working with **MRS4738**.

1. Preparation:

- **Fume Hood:** All manipulations of powdered **MRS4738** and preparation of stock solutions should be performed in a certified chemical fume hood.
- **Work Area:** Designate a specific area for handling **MRS4738**. Ensure the work surface is clean and uncluttered. Have a spill kit readily accessible.
- **Weighing:** Weigh the compound in a disposable container within the fume hood to minimize contamination of balances.

2. Solution Preparation:

- Prepare solutions on the day of use if possible.
- If making stock solutions for future use, store them in tightly sealed vials at the recommended temperatures.
- Allow the product to equilibrate to room temperature for at least one hour before opening the vial.

3. Experimentation:

- Handle all solutions containing **MRS4738** with the same precautions as the solid compound.
- Avoid direct contact with skin and eyes.
- Minimize the generation of aerosols.

4. Post-Experiment:

- Decontaminate all surfaces and equipment that have come into contact with **MRS4738**. The appropriate decontamination solution will depend on the solvent used.
- Remove PPE carefully to avoid self-contamination.

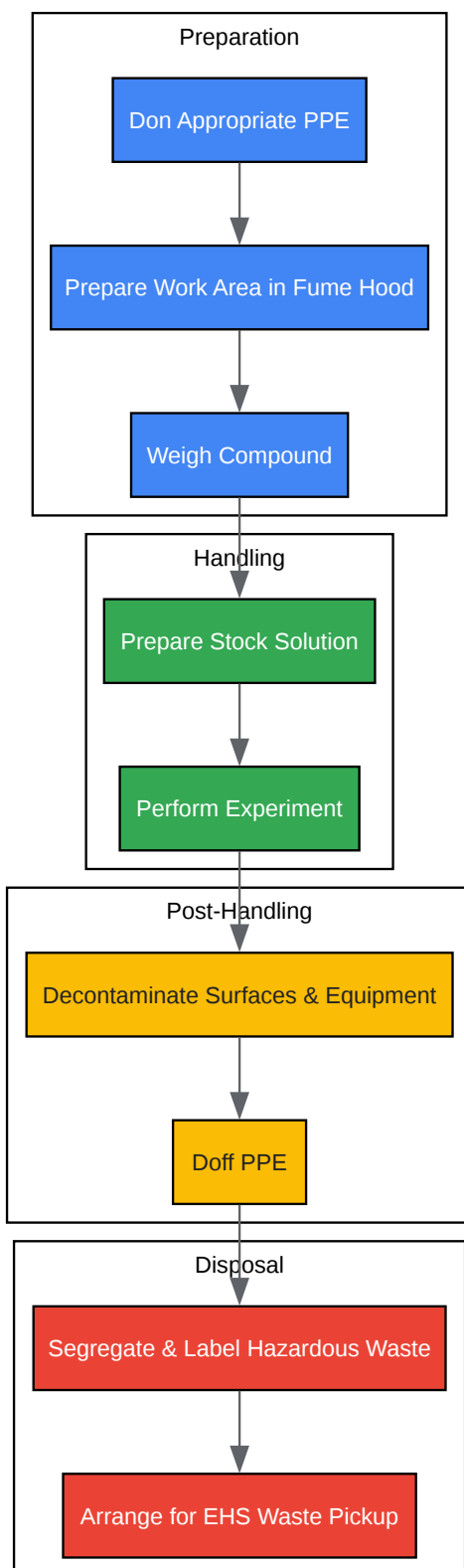
Disposal Plan

All waste generated from handling **MRS4738** must be treated as hazardous waste.

- Solid Waste: Collect unused or expired **MRS4738** powder in a clearly labeled, sealed container for hazardous waste.
- Contaminated Labware: All disposable labware (e.g., pipette tips, vials, tubes) that has come into contact with **MRS4738** should be collected in a designated, puncture-resistant hazardous waste container.
- Liquid Waste: Collect all aqueous and organic solutions containing **MRS4738** in a sealed, labeled hazardous waste container. Do not pour any solutions down the drain.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be placed in a sealed bag and disposed of as hazardous waste.

All hazardous waste must be disposed of through your institution's EHS-approved waste management program.

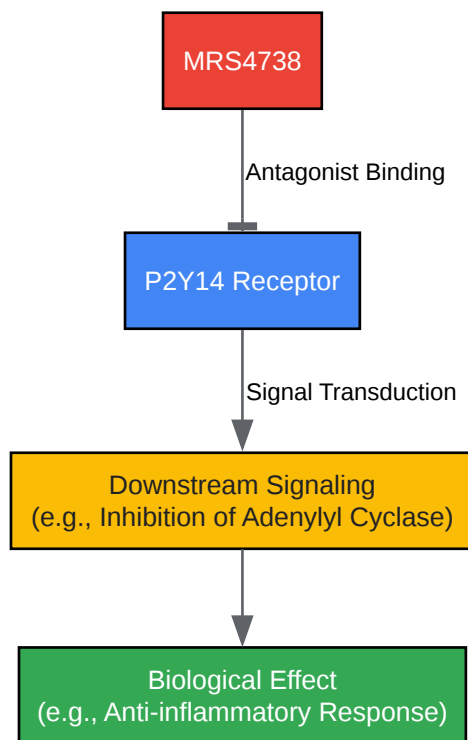
Experimental Workflow for Handling MRS4738



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Caption: A logical workflow for the safe handling of **MRS4738**.

Signaling Pathway Context



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Caption: Mechanism of action for **MRS4738** as a P2Y14R antagonist.

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References

- 1. MRS4738 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. Bridged Piperidine Analogues of a High Affinity Naphthalene-Based P2Y14R Antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. MRS4738[COA [dcchemicals.com]

- 5. Chimeras Derived from a P2Y14 Receptor Antagonist and UDP-Sugar Agonists for Potential Treatment of Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. The identification of 4,7-disubstituted naphthoic acid derivatives as UDP-competitive antagonists of P2Y14 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. niddk.nih.gov [niddk.nih.gov]
- 9. researchgate.net [researchgate.net]
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